

# Application Notes and Protocols for the Preparation of o-Tolidine Reagent

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## Compound of Interest

Compound Name: o-Tolidine

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## Introduction

**o-Tolidine** is a colorimetric reagent historically utilized in various analytical procedures, most notably for the determination of free and total chlorine in water.[1][2] It also finds application in other assays, such as the quantification of gold and, in older methods, blood glucose.[3][4] The reagent's utility stems from its reaction with oxidizing agents to produce a distinct yellow-colored complex, the intensity of which is proportional to the analyte's concentration.[2][5] This document provides detailed protocols for the preparation of **o-Tolidine** reagents for different laboratory applications, emphasizing safety, stability, and proper handling.

Disclaimer: **o-Tolidine** is a suspected carcinogen and must be handled with extreme caution.[6] All preparation steps should be performed in a certified fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[7][8]

## Quantitative Data Summary

The following tables summarize the compositions for preparing various **o-Tolidine** reagents.

Table 1: Reagent for Chlorine Determination (Acidic Solution)

Component	Concentration/Amount	Purpose
o-Tolidine Dihydrochloride	0.4 g	Primary reacting agent
Acetate Buffer	10 ml	To dissolve the primary agent and maintain pH
OR		
o-Tolidine	0.1 g	Primary reacting agent
Hydrochloric Acid (35%)	10.5 ml	To dissolve the primary agent and provide an acidic medium
Deionized Water	up to 100 ml	Solvent

Table 2: Reagent for Glucose Estimation (Glacial Acetic Acid Solution)

Component	Concentration/Amount	Purpose
Thiourea	1.5 g	Stabilizes the o-tolidine reaction
Glacial Acetic Acid	940 ml	Solvent and provides an acidic medium
o-Tolidine	60 ml	Primary reacting agent

## Experimental Protocols

### Protocol 1: Preparation of **o-Tolidine** Reagent for Chlorine Determination

This protocol details the preparation of a 0.1% **o-Tolidine** solution in a hydrochloric acid medium, a common formulation for testing free and total chlorine in water samples.[\[1\]](#)[\[9\]](#)

Materials:

- **o-Tolidine**
- Concentrated Hydrochloric Acid (HCl), 35%

- Deionized water
- 500 mL volumetric flask
- Glass funnel
- Magnetic stirrer and stir bar
- Amber glass storage bottle

#### Procedure:

- **Safety First:** Don all appropriate PPE and work within a fume hood.
- **Acid Dilution:** Carefully add 10.5 mL of concentrated Hydrochloric Acid (35%) to approximately 80 mL of deionized water in a 500 mL beaker on a magnetic stirrer. Caution: Always add acid to water, never the other way around.
- **Dissolving **o-Tolidine**:** Weigh out 0.1 g of **o-Tolidine** and carefully add it to the diluted HCl solution while stirring.
- **Complete Dissolution:** Continue stirring until the **o-Tolidine** has completely dissolved.
- **Final Volume:** Quantitatively transfer the solution to a 100 mL volumetric flask. Rinse the beaker with small portions of deionized water and add the rinsings to the volumetric flask.
- **Dilution to Mark:** Bring the solution to the 100 mL mark with deionized water.
- **Mixing:** Stopper the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the final reagent to a labeled amber glass bottle and store it in a cool, dark place. The reagent's shelf life is typically up to 2 years when stored properly.[\[10\]](#)

#### Protocol 2: Preparation of **o-Tolidine** Reagent for Glucose Estimation (Historical Method)

This protocol describes the preparation of the **o-Tolidine** reagent for the now largely obsolete colorimetric estimation of blood glucose.[\[3\]](#) This method is provided for research and historical context.

#### Materials:

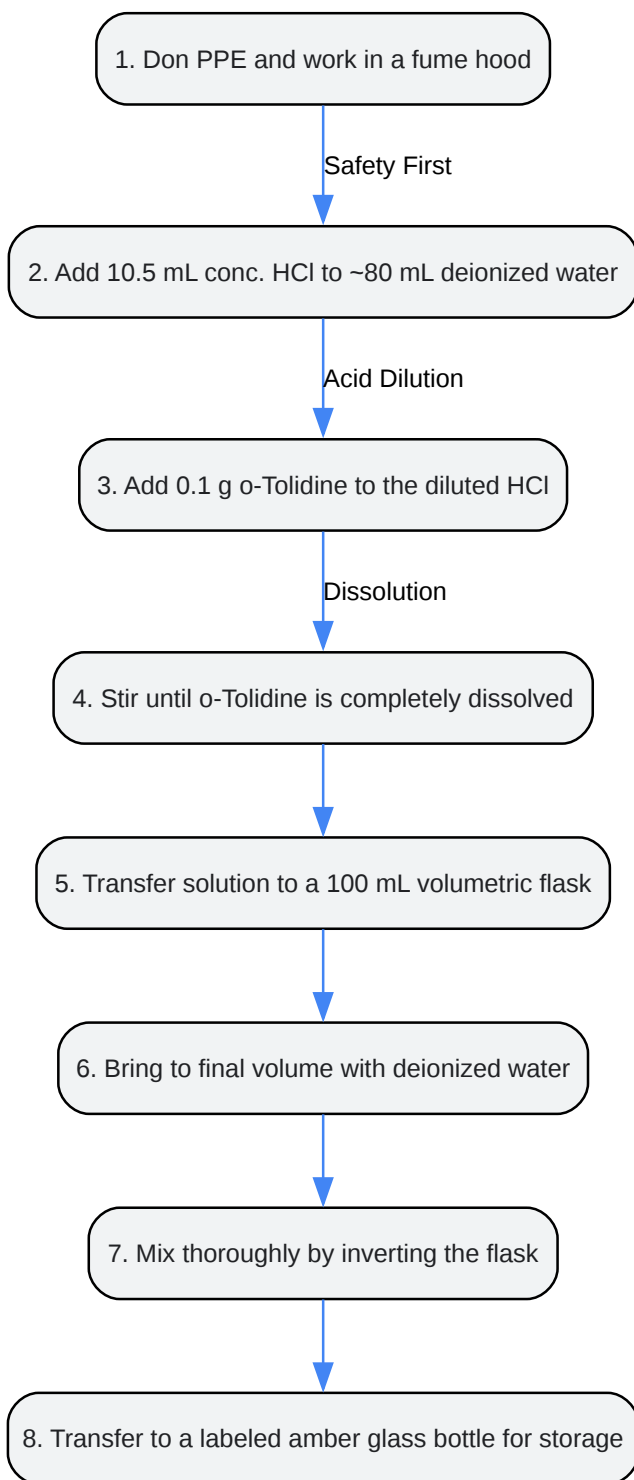
- Thiourea
- Glacial Acetic Acid
- **o-Tolidine**
- 1 L amber glass bottle
- Magnetic stirrer and stir bar

#### Procedure:

- **Safety Precautions:** This procedure must be conducted in a fume hood with appropriate PPE. Glacial acetic acid is corrosive and has a strong odor.
- **Dissolving Thiourea:** In the 1 L amber glass bottle, dissolve 1.5 g of thiourea in 940 mL of glacial acetic acid. Use a magnetic stirrer to facilitate dissolution.
- **Adding o-Tolidine:** Once the thiourea is completely dissolved, add 60 mL of **o-Tolidine** to the solution.
- **Mixing:** Continue to mix the solution until it is homogeneous.
- **Storage:** Tightly cap the amber bottle and store it at room temperature.

## Diagrams

## Preparation of o-Tolidine Reagent for Chlorine Determination



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Caption: Workflow for preparing **o-Tolidine** reagent for chlorine testing.

## Safety and Handling

**o-Tolidine** and its dihydrochloride salt are toxic and considered potential carcinogens.[6][7]

Therefore, strict safety protocols must be followed:

- Engineering Controls: Always handle **o-Tolidine** and its solutions in a well-ventilated fume hood.[7]
- Personal Protective Equipment: Wear a lab coat, chemical-resistant gloves, and safety goggles at all times.[7][8]
- Spill Management: In case of a spill, clean it up immediately while wearing appropriate PPE. Avoid generating dust if handling the solid form.[7]
- Waste Disposal: Dispose of all **o-Tolidine** waste according to institutional and local regulations for hazardous chemical waste.[8]
- First Aid:
  - Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes and remove contaminated clothing.[7]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[7]
  - Inhalation: Move to fresh air immediately.[7]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[11]
  - In all cases of exposure, seek immediate medical attention.[7][11]

## Applications

The primary application of the acidic **o-Tolidine** reagent is the colorimetric determination of free and combined chlorine in water.[2][5] The reaction produces a yellow color, and the intensity, measured with a spectrophotometer, corresponds to the chlorine concentration.[1][2] The historical use of the **o-Tolidine** reagent in glacial acetic acid was for the estimation of glucose, where it reacts with glucose in a hot acidic medium to form a green-colored complex.[3]

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## References

- 1. labdepotinc.com [labdepotinc.com]
- 2. waterandwastewater.com [waterandwastewater.com]
- 3. laboratorytests.org [laboratorytests.org]
- 4. scbt.com [scbt.com]
- 5. Orthotolidine (OT) test and Orthotolidine – Arsenite (OTA) test | PSM Made Easy [ihatepsm.com]
- 6. maine.gov [maine.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. itwreagents.com [itwreagents.com]
- 10. o-Tolidine solution 0.1% Experts, Your Trusted Choice [ar-reagent.com]
- 11. lobachemie.com [lobachemie.com]
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